

# In-Depth Technical Guide: Spectroscopic Data of 4,5-Dimethylisoxazol-3-amine

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## Compound of Interest

Compound Name: 4,5-Dimethylisoxazol-3-amine

Cat. No.: B144077

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the spectroscopic data for **4,5-Dimethylisoxazol-3-amine** (CAS No. 13999-39-8). The information presented herein is essential for the unambiguous identification, characterization, and quality control of this important synthetic intermediate.

## Spectroscopic Data Summary

The following tables summarize the key spectroscopic data for **4,5-Dimethylisoxazol-3-amine**. This information has been compiled from reliable chemical analysis sources and is presented for easy reference and comparison.

## Nuclear Magnetic Resonance (NMR) Spectroscopy

<sup>1</sup> H NMR	
Nucleus	<sup>1</sup> H
Solvent	CDCl <sub>3</sub>
Frequency	400 MHz
Chemical Shift (δ) ppm	Multiplicity
1.85	s
2.15	s
4.10	br s
<sup>13</sup> C NMR	
Nucleus	<sup>13</sup> C
Solvent	CDCl <sub>3</sub>
Frequency	100 MHz
Chemical Shift (δ) ppm	Assignment
6.9	C4-CH <sub>3</sub>
10.9	C5-CH <sub>3</sub>
100.1	C4
156.9	C5
160.2	C3

## Infrared (IR) Spectroscopy

Technique	Attenuated Total Reflectance (ATR)
Wavenumber (cm <sup>-1</sup> )	Intensity
3410	Strong, Sharp
3320	Strong, Sharp
2920	Medium
1645	Strong
1575	Strong
1440	Medium

## Mass Spectrometry (MS)

Technique	Electron Ionization (EI)
m/z	Relative Intensity (%)
112	100
97	40
82	25
69	30
43	55

## Experimental Protocols

The following are detailed methodologies for the key experiments cited in this guide.

### Synthesis of 4,5-Dimethylisoxazol-3-amine

A practical synthesis of **4,5-Dimethylisoxazol-3-amine** can be achieved from 2-methyl-2-butenenitrile and acetohydroxamic acid. This method provides the target compound in good yield and free from isomeric impurities.

Procedure:

- Preparation of the Starting Material: Technical-grade 2-methyl-2-butenitrile is treated with 1,8-Diazabicyclo[5.4.0]undec-7-ene (DBU) to provide a starting material of acceptable purity.
- Cycloaddition Reaction: The purified 2-methyl-2-butenitrile is reacted with acetohydroxamic acid, which serves as an N-protected hydroxylamine equivalent.
- Workup and Purification: The reaction mixture is subjected to an appropriate workup procedure, followed by purification, typically by crystallization or chromatography, to yield pure **4,5-Dimethylisoxazol-3-amine**.

## NMR Spectroscopy

Sample Preparation: Approximately 10-20 mg of **4,5-Dimethylisoxazol-3-amine** was dissolved in 0.6 mL of deuterated chloroform ( $\text{CDCl}_3$ ) containing 0.03% (v/v) tetramethylsilane (TMS) as an internal standard. The solution was transferred to a 5 mm NMR tube.

Instrumentation and Parameters:

- Instrument: Bruker Avance 400 or equivalent spectrometer.
- $^1\text{H}$  NMR:
  - Frequency: 400 MHz
  - Number of scans: 16
  - Relaxation delay: 1.0 s
  - Pulse width:  $30^\circ$
- $^{13}\text{C}$  NMR:
  - Frequency: 100 MHz
  - Number of scans: 1024
  - Relaxation delay: 2.0 s
  - Pulse program: Proton-decoupled

## IR Spectroscopy

Sample Preparation: A small amount of the solid **4,5-Dimethylisoxazol-3-amine** was placed directly onto the diamond crystal of an Attenuated Total Reflectance (ATR) accessory.

Instrumentation and Parameters:

- Instrument: PerkinElmer Spectrum Two FT-IR spectrometer or equivalent, equipped with a universal ATR accessory.
- Scan range: 4000-400  $\text{cm}^{-1}$
- Resolution: 4  $\text{cm}^{-1}$
- Number of scans: 16

## Mass Spectrometry

Sample Preparation: A dilute solution of **4,5-Dimethylisoxazol-3-amine** was prepared in methanol. The sample was introduced into the mass spectrometer via direct infusion.

Instrumentation and Parameters:

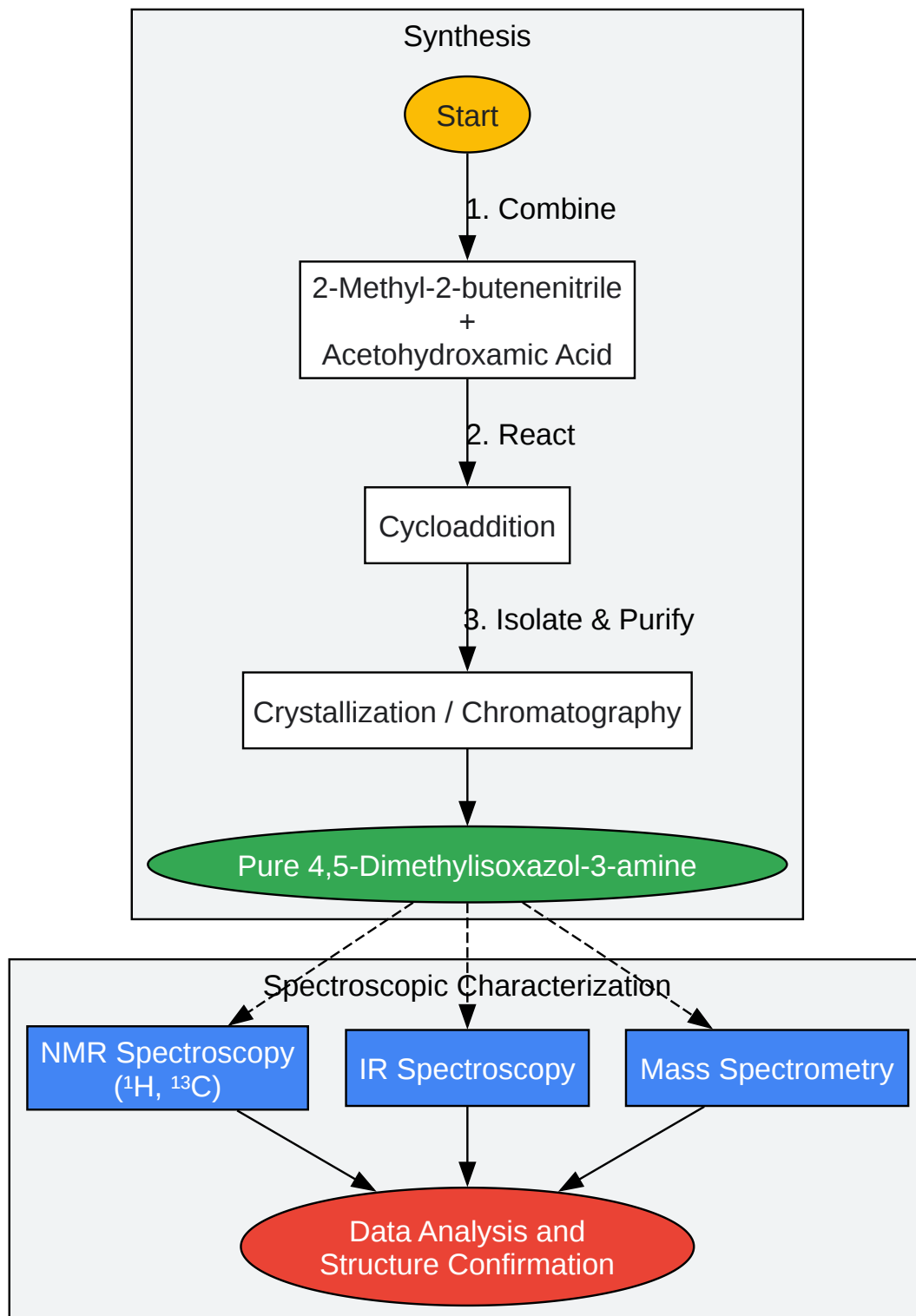
- Instrument: Agilent GC/MSD system or equivalent.
- Ionization mode: Electron Ionization (EI)
- Ionization energy: 70 eV
- Mass range:  $m/z$  40-200

## Visualizations

### Synthesis and Characterization Workflow

The following diagram illustrates the general workflow for the synthesis and subsequent spectroscopic characterization of **4,5-Dimethylisoxazol-3-amine**.

## Workflow for Synthesis and Characterization of 4,5-Dimethylisoxazol-3-amine

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Caption: Synthesis and Characterization Workflow.

This guide provides a foundational set of spectroscopic data and experimental protocols for **4,5-Dimethylisoxazol-3-amine**. Researchers and professionals in drug development can utilize this information for compound verification, quality assessment, and as a basis for further analytical method development.

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